

Application Notes and Protocols for DL-Mannitol-13C in Human Studies

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Compound of Interest

Compound Name: **DL-Mannitol-13C**

Cat. No.: **B15555174**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the dosage, administration, and analysis of **DL-Mannitol-13C** for human research studies, with a primary focus on its application as a biomarker for intestinal permeability.

Introduction

DL-Mannitol-13C is a stable, isotopically labeled form of mannitol, a sugar alcohol that is minimally metabolized in humans.^[1] Its primary application in clinical research is as a probe for assessing intestinal permeability.^{[1][2][3]} Due to the low natural abundance of ¹³C, **DL-Mannitol-13C** can be distinguished from endogenous and dietary sources of unlabeled mannitol, offering a significantly lower baseline and higher accuracy in permeability assessments.^{[1][4]} When orally administered, its absorption through the intestinal barrier and subsequent excretion in urine provides a quantitative measure of gut permeability.^[1]

Dosage and Administration

The recommended dosage of **DL-Mannitol-13C** for intestinal permeability studies in healthy adults is a single oral dose of 100 mg.^[1] This dosage has been shown to be safe and effective in providing a measurable amount of the tracer in urine for accurate analysis.^[1]

Table 1: Dosage and Administration Summary for Intestinal Permeability Studies

Parameter	Recommendation	Source(s)
Compound	DL-Mannitol-13C	[1][2]
Dosage	100 mg	[1]
Route of Administration	Oral	[1]
Vehicle	Dissolved in 250 mL of water	[1]
Co-administered Probes	Often administered with 1 g of Lactulose for the Lactulose/Mannitol ratio test.	[1]
Patient Population	Healthy Adult Volunteers	[1][2][3]

Note: Further studies are needed to validate the optimal dosage in specific disease states such as celiac disease or inflammatory bowel disease.[1]

Experimental Protocols

Subject Preparation

- Dietary Restrictions: Subjects should be instructed to avoid foods and medications containing mannitol and other sugar alcohols for at least two days prior to the study.[1] They should also refrain from consuming any artificial sweeteners, lactulose, and medications that may affect gastrointestinal transit or permeability for a specified period before the test.[1]
- Fasting: Subjects should fast overnight for a minimum of 8 hours before the administration of the test solution.[1]
- Baseline Urine Collection: A baseline urine sample should be collected immediately before the administration of the **DL-Mannitol-13C** solution to measure any background levels of the tracer.[1]

Administration Protocol

- Solution Preparation: Dissolve 100 mg of **DL-Mannitol-13C** powder in 250 mL of purified water. If co-administering with lactulose, dissolve 1 g of lactulose in the same solution.[1]

- Administration: The subject should drink the entire 250 mL solution.[1]

Urine Sample Collection

- Timed Collections: Urine should be collected in separate, pooled samples over specific time intervals. A common collection schedule is 0-2 hours, 2-8 hours, and 8-24 hours post-administration.[1]
- Sample Handling and Storage: The total volume of each urine collection should be recorded. Aliquots should be stored frozen at -20°C or lower until analysis.

Analytical Methodology: HPLC-Tandem Mass Spectrometry (HPLC-MS/MS)

The quantification of **DL-Mannitol-13C** in urine is most accurately performed using a validated HPLC-MS/MS method.[1][4][5]

Sample Preparation

- Thawing and Mixing: Thaw urine samples at room temperature and vortex for 10 seconds.[6]
- Dilution and Internal Standard Addition: Dilute a small volume (e.g., 25 µL) of the urine sample with a solution containing a known concentration of an appropriate internal standard, such as 13C6-Mannitol.[1][6] A typical dilution is 11-fold.[1]
- Protein Precipitation and Filtration: If necessary, precipitate proteins using a solvent like acetonitrile, vortex, and then filter or centrifuge to obtain a clear supernatant for injection.[6]

HPLC-MS/MS Parameters

Table 2: Example HPLC-MS/MS Parameters for **DL-Mannitol-13C** Analysis in Urine

Parameter	Specification	Source(s)
HPLC System	Cohesive LC system or equivalent	[1]
Column	CARBOSep CoreGel 87C (300 × 7.8 mm, 9 µm)	[1]
Mobile Phase	Isocratic 5% methanol/water containing 0.1 mM ammonium acetate	[1]
Mass Spectrometer	API 5000 triple quadrupole mass spectrometer or equivalent	[1]
Ionization Mode	Electrospray Ionization (ESI), Negative Mode	[1]
Detection Mode	Multiple-Reaction Monitoring (MRM)	[1]
MRM Transitions	13C(1)-Mannitol: 182.05/89, 13C(6)-Mannitol (I.S.): 186.9/60.9	[1]
Calibration Range	0-500 µg/mL for mannitol	[1]
Limit of Quantification (LoQ)	As low as 0.029 pg/mL (research setting)	[1]

Data Analysis and Interpretation

The primary outcome of the intestinal permeability test is the percentage of the administered **DL-Mannitol-13C** dose excreted in the urine over a specific time period. The 0-2 hour collection is thought to primarily reflect small bowel permeability.[\[1\]](#)

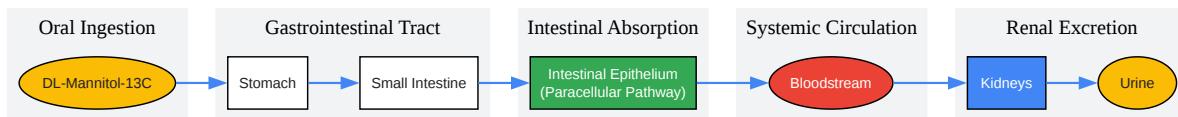
Table 3: Urinary Excretion of 13C-Mannitol in Healthy Volunteers (100 mg oral dose)

Time Interval	Mean Cumulative Excretion (mg)	Source(s)
0-24 hours	31 mg	[1]

A higher percentage of excreted **DL-Mannitol-13C** suggests increased intestinal permeability. [1] When co-administered with lactulose, the lactulose-to-mannitol ratio (LMR) is often calculated, with an elevated ratio indicating compromised intestinal barrier integrity.[1]

Visualizations

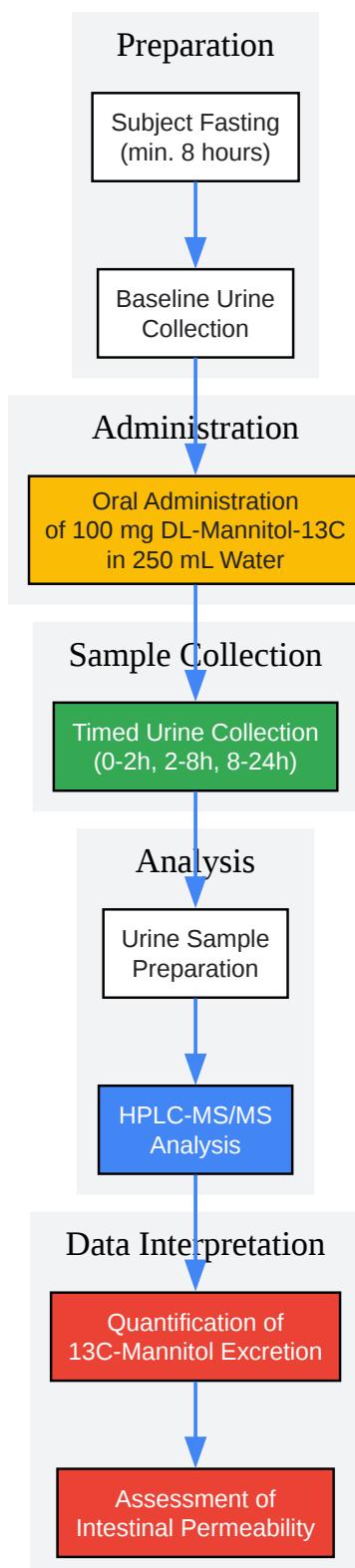
Signaling Pathway: Absorption and Excretion of **DL-Mannitol-13C**



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Caption: Absorption and excretion pathway of orally administered **DL-Mannitol-13C**.

Experimental Workflow

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Caption: Experimental workflow for intestinal permeability assessment using **DL-Mannitol-13C**.

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